

Methyl 6-bromobenzo[b]thiophene-2-carboxylate physical properties

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Compound of Interest

Compound Name: Methyl 6-bromobenzo[b]thiophene-2-carboxylate

Cat. No.: B134401

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Methyl 6-bromobenzo[b]thiophene-2-carboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Methyl 6-bromobenzo[b]thiophene-2-carboxylate**, a key intermediate in the synthesis of various pharmacologically active compounds. This document compiles available data on its physical and chemical characteristics and outlines a method for its synthesis.

Core Physical and Chemical Properties

Methyl 6-bromobenzo[b]thiophene-2-carboxylate is a solid organic compound with the molecular formula $C_{10}H_7BrO_2S$.^[1] The presence of the bromine atom and the benzothiophene scaffold makes it a valuable building block in medicinal chemistry. For instance, it is utilized in the synthesis of benzothiophene derivatives that act as histone deacetylase inhibitors.

Table 1: General and Physical Properties

Property	Value
CAS Number	360576-01-8
Molecular Formula	C ₁₀ H ₇ BrO ₂ S
Molecular Weight	271.13 g/mol
Appearance	Solid
Melting Point	117-119 °C
Boiling Point	358.878 °C at 760 mmHg
Flash Point	170.844 °C

Table 2: Computationally Derived Properties

Property	Value
Topological Polar Surface Area (TPSA)	26.3 Å ²
LogP	3.4504
Hydrogen Bond Acceptors	3
Hydrogen Bond Donors	0
Rotatable Bonds	1

Spectroscopic Data

As of the latest available information, detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Methyl 6-bromobenzo[b]thiophene-2-carboxylate** has not been published in peer-reviewed literature. Researchers are advised to acquire this data experimentally upon synthesis or acquisition of the compound.

Experimental Protocols

Synthesis of Methyl 6-bromobenzo[b]thiophene-2-carboxylate

A common method for the preparation of **Methyl 6-bromobenzo[b]thiophene-2-carboxylate** is through the esterification of 6-bromobenzo[b]thiophene-2-carboxylic acid. The following protocol is based on established chemical principles.

Materials:

- 6-Bromobenzo[b]thiophene-2-carboxylic acid
- Methanol (MeOH)
- Sulfuric acid (H₂SO₄)

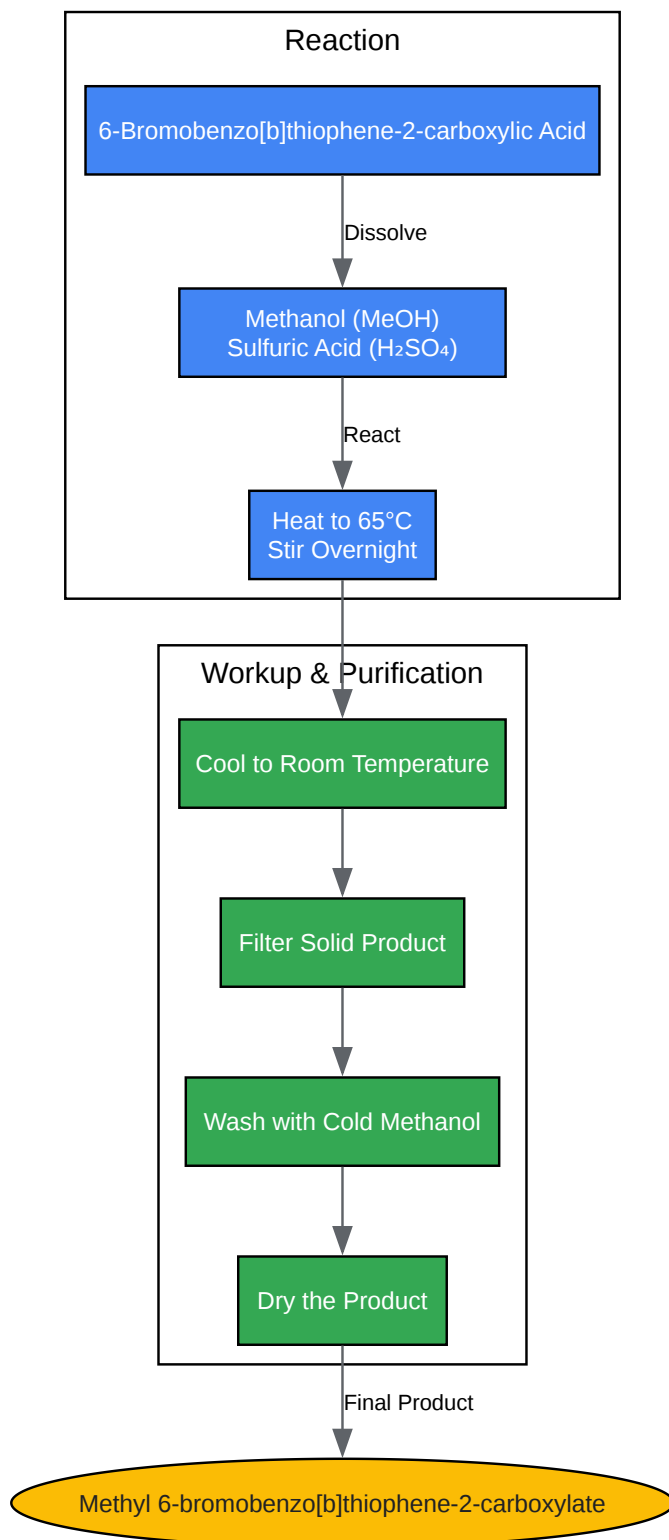
Procedure:

- A solution of 6-bromobenzo[b]thiophene-2-carboxylic acid (and any isomeric impurities) is prepared in methanol.
- A catalytic amount of concentrated sulfuric acid is added to the solution.
- The mixture is heated to 65 °C and stirred overnight.
- During the reaction, the formation of a solid product may be observed.
- After the reaction is complete, the solution is cooled to room temperature.
- The solid product is collected by filtration.
- The collected solid is washed with cold methanol to remove any unreacted acid and catalyst.
- The resulting solid is dried to yield **Methyl 6-bromobenzo[b]thiophene-2-carboxylate**.^[2]

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Methyl 6-bromobenzo[b]thiophene-2-carboxylate**.

Synthesis of Methyl 6-bromobenzo[b]thiophene-2-carboxylate

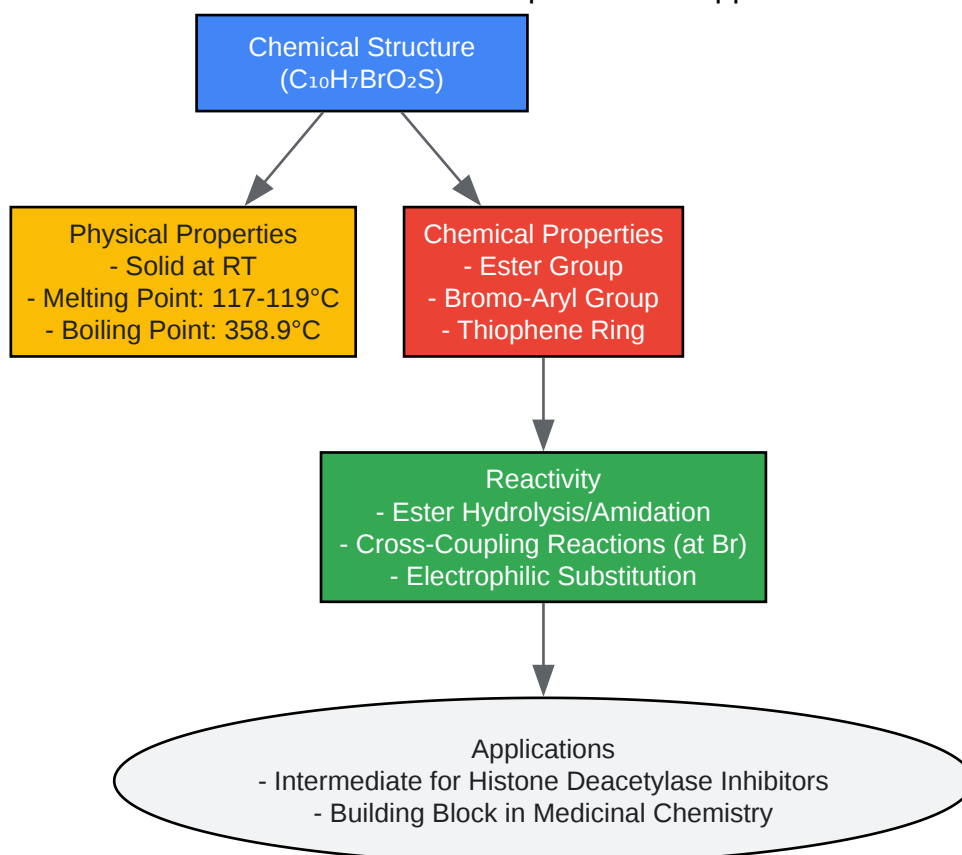
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Synthesis and Purification Workflow

Logical Relationship of Properties

The chemical structure of **Methyl 6-bromobenzo[b]thiophene-2-carboxylate** dictates its physical and chemical properties, which in turn determine its applications in organic synthesis.

Interrelation of Molecular Properties and Applications



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Structure-Property-Application Relationship

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References

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- 2. 19075-58-2 | 6-Bromobenzo[b]thiophene-2-carboxylic acid | Carboxylic Acids | Ambeed.com [ambeed.com]
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